

tert-Butyl Mercaptan: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *tert-Butyl mercaptan*

Cat. No.: *B7800647*

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 75-66-1

Introduction

tert-Butyl mercaptan, also known as 2-methyl-2-propanethiol, is an organosulfur compound with a distinct, strong odor. While primarily recognized for its use as an odorant in natural gas to ensure leak detection, its unique chemical properties make it a subject of interest in various scientific and industrial research areas. This technical guide provides an in-depth overview of **tert-butyl mercaptan**, focusing on its chemical identity, physicochemical properties, synthesis methodologies, and analytical procedures. The information is tailored for professionals in research and development who require detailed and precise data for their work.

Chemical Identity and Synonyms

The Chemical Abstracts Service (CAS) number for **tert-butyl mercaptan** is 75-66-1^[1]. This compound is known by a variety of synonyms, which are listed in the table below for comprehensive identification.

Synonym	Reference
2-Methyl-2-propanethiol	[1]
t-Butyl Mercaptan	[1]
tert-Butanethiol	[1]
2-Methylpropane-2-thiol	
t-Butylthiol	[1]
1,1-Dimethylethanethiol	
2-Isobutanethiol	
Tertiary-butyl mercaptan	

Physicochemical Properties

A summary of the key physical and chemical properties of **tert-butyl mercaptan** is presented in the following tables. This data is crucial for handling, storage, and application of the compound in a laboratory or industrial setting.

Table 3.1: General and Physical Properties

Property	Value	Reference
Molecular Formula	C4H10S	[1]
Molecular Weight	90.19 g/mol	[2]
Appearance	Colorless liquid	[3]
Odor	Strong, skunky, or garlic-like	[3]
Density	0.800 g/mL at 20 °C	[4]
Boiling Point	62-65 °C (144-149 °F)	[4]
Melting Point	-0.5 °C (31.1 °F)	[4]
Vapor Pressure	181 mmHg at 25 °C	[5]
Water Solubility	Slightly soluble	[3]
Solubility in Organic Solvents	Soluble in alcohols and ethers	[3]
Refractive Index	1.423 at 20 °C	[3]

Table 3.2: Safety and Hazard Information

Parameter	Information	Reference
Flash Point	< -25 °C (< -13 °F)	[3]
Flammability	Highly flammable	[6]
Vapor Density	3.1 (Air = 1)	[6]
Health Hazards	Skin sensitizer, eye irritant, respiratory irritation, potential for nausea at low concentrations (2-3 ppm)	[3]
Aquatic Hazard	Chronic aquatic hazard	[3]

Experimental Protocols

This section details the methodologies for the synthesis and analysis of **tert-butyl mercaptan**, providing a foundation for laboratory work.

Synthesis of tert-Butyl Mercaptan

Two primary methods for the synthesis of **tert-butyl mercaptan** are the Grignard reaction, suitable for laboratory-scale synthesis, and the industrial production from isobutylene and hydrogen sulfide.

This method involves the reaction of a tert-butyl Grignard reagent with elemental sulfur, followed by hydrolysis.

Experimental Protocol:

- **Preparation of Grignard Reagent:** In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings. Add a small crystal of iodine to initiate the reaction. Slowly add a solution of tert-butyl chloride or tert-butyl bromide in anhydrous diethyl ether or tetrahydrofuran (THF) to the magnesium turnings. The reaction is exothermic and should be controlled by the rate of addition. After the addition is complete, reflux the mixture to ensure complete formation of the Grignard reagent (t-BuMgCl or t-BuMgBr).
- **Reaction with Sulfur:** Cool the Grignard reagent solution in an ice bath. Prepare a slurry of elemental sulfur in anhydrous diethyl ether or THF. Slowly add the sulfur slurry to the Grignard reagent solution with vigorous stirring. An excess of the Grignard reagent is recommended to prevent the formation of disulfides[7]. The reaction mixture will typically turn from a clear or grey solution to a yellowish or brownish slurry.
- **Hydrolysis:** After the addition of sulfur is complete, slowly and carefully add a saturated aqueous solution of ammonium chloride or dilute hydrochloric acid to the reaction mixture to hydrolyze the intermediate magnesium thiolate salt and quench any unreacted Grignard reagent.
- **Workup and Purification:** Transfer the mixture to a separatory funnel. The organic layer containing the **tert-butyl mercaptan** is separated. The aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous

sodium sulfate or magnesium sulfate, and filtered. The solvent is removed by distillation. The crude **tert-butyl mercaptan** can be purified by fractional distillation.

The industrial-scale production of **tert-butyl mercaptan** involves the reaction of isobutylene with hydrogen sulfide over a solid acid catalyst[4].

Process Overview:

- **Reactants:** Gaseous isobutylene and hydrogen sulfide are used as the primary reactants.
- **Catalyst:** A clay or silica-alumina catalyst is typically employed to facilitate the addition of the thiol group across the double bond of isobutylene[3].
- **Reaction Conditions:** The reaction is carried out at elevated temperatures (typically 150-250 °C) and pressures (34-103 atm) in a vapor-phase reactor[3].
- **Purification:** The product stream is cooled and subjected to distillation to separate the desired **tert-butyl mercaptan** from unreacted starting materials and any byproducts.

Analytical Methods

The quantification and identification of **tert-butyl mercaptan** are critical, especially in applications such as natural gas odorization. Gas chromatography (GC) is the most common analytical technique employed.

This method is suitable for the determination of **tert-butyl mercaptan** in air samples to assess occupational exposure.

Experimental Protocol:

- **Sample Collection:** Air samples are collected by drawing a known volume of air through a sorbent tube.
- **Sample Preparation:** The sorbent is desorbed with a suitable solvent, such as carbon disulfide or methylene chloride. An internal standard (e.g., 4-methyl thiophenol) is added for accurate quantification[8].
- **GC-MS Analysis:**

- Gas Chromatograph: Agilent 490 Micro GC or equivalent.
- Column: A non-polar or semi-polar capillary column, such as a BP-5 MS column, is suitable for separating **tert-butyl mercaptan** from other volatile compounds[8].
- Carrier Gas: Helium at a constant flow rate.
- Injection: A split/splitless injector is used.
- Temperature Program: An appropriate temperature program is established to ensure good separation. For example, an initial temperature of 40°C may be used[9].
- Mass Spectrometer: Operated in electron ionization (EI) mode. The mass spectrometer is scanned over a suitable mass range to detect the characteristic ions of **tert-butyl mercaptan**.
- Quantification: A calibration curve is generated using standard solutions of **tert-butyl mercaptan** of known concentrations. The concentration in the sample is determined by comparing the peak area of the analyte to that of the internal standard and referencing the calibration curve. The limit of detection and limit of quantitation for this method have been reported as 0.037 and 1.84 µg/sample, respectively[8].

This method is designed for the rapid analysis of **tert-butyl mercaptan** in a natural gas matrix.

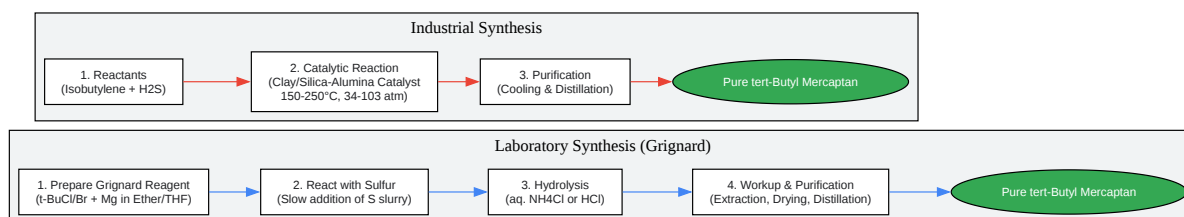
Experimental Protocol:

- Instrumentation: Agilent 490 Micro GC equipped with a thermal conductivity detector (TCD) [9].
- Column: A CP-Sil 13 CB column is effective for this separation[9].
- Carrier Gas: Helium.
- Conditions:
 - Column Temperature: 40 °C[9].
 - Carrier Gas Pressure: 250 kPa[9].

- Injection Time: 255 msec[9].
- Analysis: A sample of the natural gas is directly injected into the Micro GC. The retention time of **tert-butyl mercaptan** is used for identification, and the peak area is used for quantification against a calibrated standard. The total analysis time is typically very short, often under 100 seconds[9].

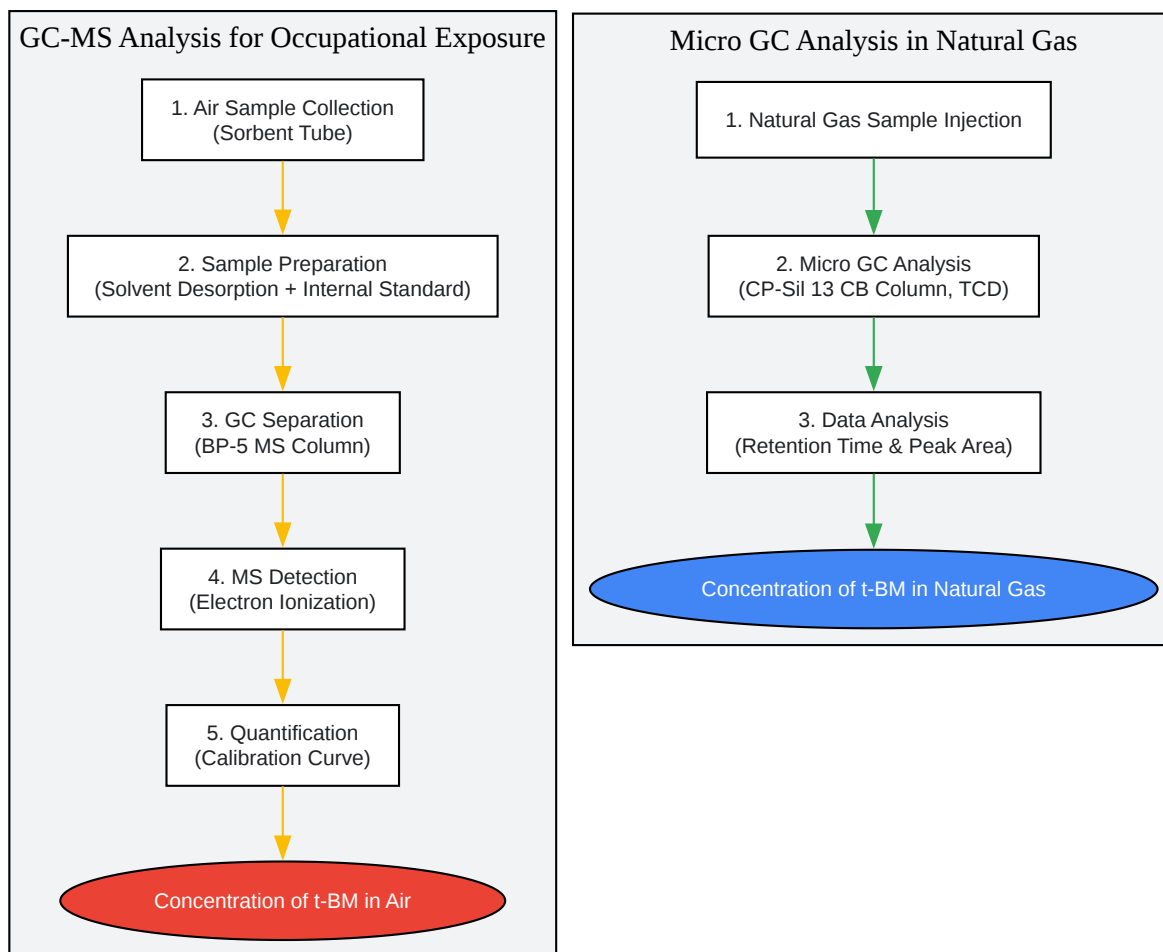
Visualizations

The following diagrams, generated using the DOT language, illustrate the experimental workflows described in the previous section.



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Caption: Workflow for the laboratory and industrial synthesis of **tert-butyl mercaptan**.



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Caption: Analytical workflows for the determination of **tert-butyl mercaptan**.

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